

Disperse Blue 7: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Disperse Blue 7

Cat. No.: B1200070

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An In-depth Examination of the Molecular Characteristics, Synthesis, and Application of a Key Anthraquinone Dye

Abstract

Disperse Blue 7, a member of the anthraquinone class of dyes, is a synthetic colorant with significant applications in the textile industry, particularly for dyeing polyester and other synthetic fibers. This technical guide provides a detailed overview of its chemical and physical properties, including its molecular weight and formula. It further outlines experimental protocols for its synthesis and application in textile dyeing, alongside a summary of available toxicological data. This document is intended for researchers, scientists, and professionals in drug development and related fields who require a comprehensive understanding of this compound.

Core Molecular and Physical Properties

Disperse Blue 7, identified by the CAS number 3179-90-6, is chemically known as 1,4-dihydroxy-5,8-bis(2-hydroxyethylamino)anthracene-9,10-dione.^{[1][2]} It is characterized as a fine black powder.^{[3][4]}

Table 1: Core Molecular and Physical Properties of **Disperse Blue 7**

Property	Value	Source(s)
Chemical Formula	C ₁₈ H ₁₈ N ₂ O ₆	[4][5]
Molecular Weight	358.35 g/mol	[2][6]
CAS Number	3179-90-6	[7]
Appearance	Fine black powder	[3][4]
Solubility	Soluble in acetone, ethanol, and carbon tetrachloride. Slightly soluble in benzene and linseed oil.	[6]

Spectroscopic Data

Detailed spectroscopic data for the unequivocal identification of **Disperse Blue 7** is crucial. While comprehensive public data is limited, available information is summarized below.

Table 2: Spectroscopic Data for **Disperse Blue 7**

Spectroscopic Technique	Data Highlights	Source(s)
UV-Visible Spectroscopy	Analysis of textiles dyed with Disperse Blue 7 has been performed using UV/VIS spectrophotometry.[6][8]	[6][8][9]
¹³ C NMR Spectroscopy	A ¹³ C NMR spectrum is available through public databases.	[4]
FTIR Spectroscopy	Infrared spectroscopy can be used to confirm the presence of functional groups.	[5]

Experimental Protocols

Synthesis of Disperse Blue 7

A common method for the synthesis of **Disperse Blue 7** involves the condensation of 1,4,5,8-tetrahydroxyanthraquinone with 2-aminoethanol.^[6]

Objective: To synthesize 1,4-dihydroxy-5,8-bis(2-hydroxyethylamino)anthracene-9,10-dione (**Disperse Blue 7**).

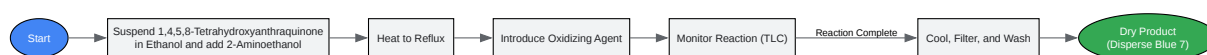
Materials:

- 1,4,5,8-Tetrahydroxyanthracene-9,10-dione
- 2-Aminoethanol
- A suitable solvent (e.g., ethanol)
- An oxidizing agent (e.g., air or a chemical oxidant)
- Reaction vessel with a reflux condenser and stirrer
- Heating mantle
- Filtration apparatus
- Drying oven

Procedure:

- In a reaction vessel, suspend 1,4,5,8-tetrahydroxyanthracene-9,10-dione in ethanol.
- Add 2-aminoethanol to the suspension.
- Heat the mixture to reflux and maintain for a specified period to allow for the condensation reaction to occur.
- After the condensation step, introduce an oxidizing agent to the reaction mixture to form the final quinone structure. This can be achieved by bubbling air through the mixture or by the addition of a chemical oxidant.^[6]

- Monitor the reaction progress using a suitable analytical technique, such as thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and isolate the crude product by filtration.
- Wash the crude product with a suitable solvent to remove unreacted starting materials and byproducts.
- Dry the purified product in an oven at an appropriate temperature.



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Synthesis Workflow for **Disperse Blue 7**.

Purification

A general procedure for the purification of disperse dyes involves recrystallization or chromatographic techniques to remove impurities. Due to the limited solubility of **Disperse Blue 7** in common solvents, a reduction clearing process, typically used post-dyeing, can be adapted for purification. This process removes surface contaminants and unreacted precursors.

Objective: To purify crude **Disperse Blue 7**.

Materials:

- Crude **Disperse Blue 7**
- Sodium hydrosulfite (sodium dithionite)
- Sodium hydroxide
- Non-ionic detergent
- Acetic acid

- Beakers and heating equipment
- Filtration apparatus

Procedure:

- Prepare an aqueous solution containing a non-ionic detergent.
- Disperse the crude **Disperse Blue 7** in the solution.
- Heat the dispersion to 70-80°C.
- Add sodium hydroxide and sodium hydrosulfite to the heated dispersion.
- Maintain the temperature and stir for 15-20 minutes.
- Filter the hot solution to isolate the purified dye.
- Wash the filter cake thoroughly with hot water, followed by a cold water rinse.
- Neutralize the purified dye with a dilute solution of acetic acid.
- Rinse again with cold water and dry the final product.

High-Temperature Exhaust Dyeing of Polyester

Disperse Blue 7 is applied to polyester fabrics using a high-temperature exhaust dyeing method, which facilitates dye penetration into the hydrophobic fibers.

Objective: To dye polyester fabric with **Disperse Blue 7**.

Equipment and Materials:

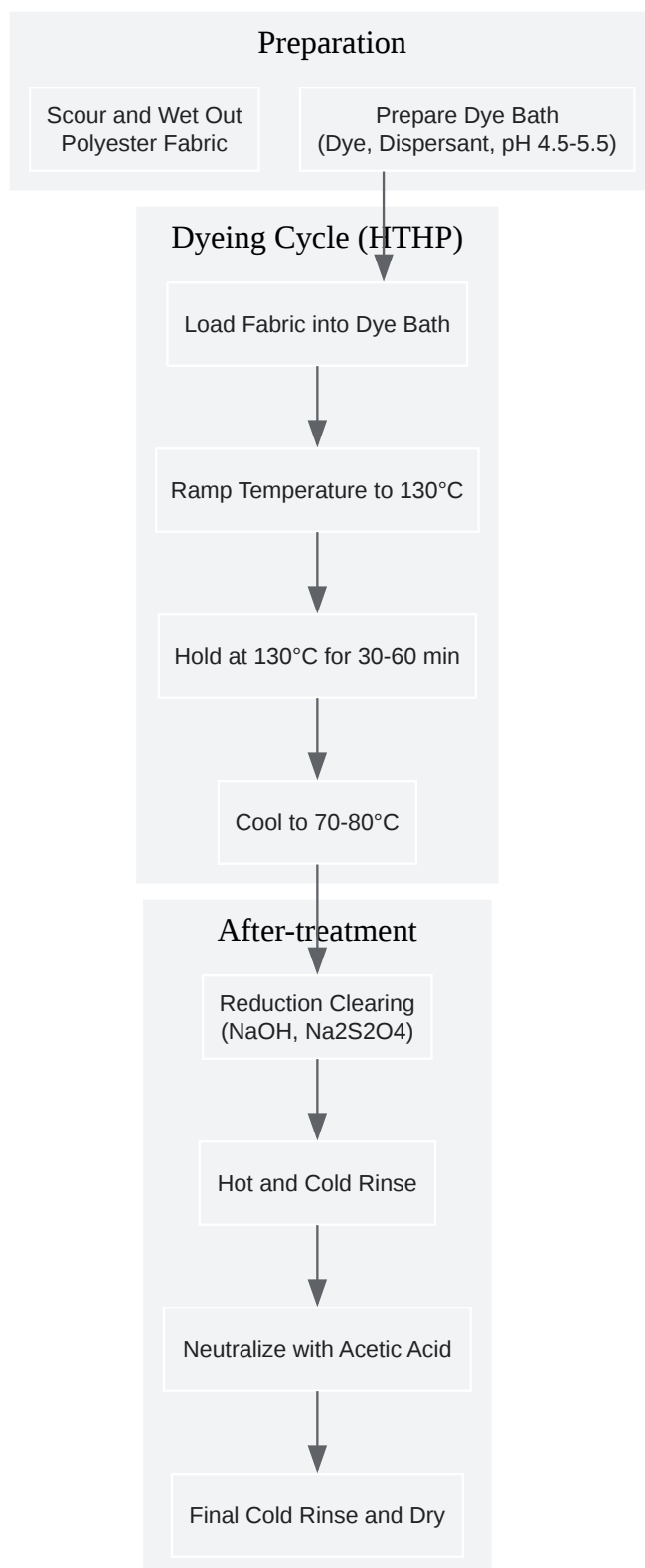
- High-temperature, high-pressure (HTHP) dyeing machine
- Polyester fabric, scoured and wetted out
- **Disperse Blue 7**

- Dispersing agent (e.g., a lignosulfonate or a naphthalene sulfonic acid condensate)
- Levelling agent
- Acetic acid (to maintain pH 4.5-5.5)
- Sodium hydrosulfite and sodium hydroxide (for reduction clearing)

Procedure:

- Dye Bath Preparation:
 - Set the dye bath at approximately 60°C.
 - Add the dispersing agent and levelling agent to the water.
 - Adjust the pH of the bath to 4.5-5.5 using acetic acid.[\[10\]](#)[\[11\]](#)
 - Separately, prepare a dispersion of the required amount of **Disperse Blue 7** by pasting it with a small amount of dispersing agent and adding it to the dye bath.[\[10\]](#)
- Dyeing Cycle:
 - Introduce the polyester fabric into the dye bath.
 - Raise the temperature from 60°C to 130°C at a controlled rate (e.g., 1-2°C per minute) to ensure even dye uptake.[\[11\]](#)[\[12\]](#)
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[\[11\]](#)
 - Cool the dye bath slowly to 70-80°C.
- After-treatment (Reduction Clearing):
 - Drain the dye bath.
 - Prepare a fresh bath at 70-80°C containing sodium hydrosulfite (e.g., 2 g/L) and sodium hydroxide (e.g., 2 g/L).[\[12\]](#)

- Treat the dyed fabric in this solution for 15-20 minutes to remove any unfixed dye from the fiber surface.[\[12\]](#)
- Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralization and Final Rinse:
 - Neutralize the fabric with a dilute solution of acetic acid.
 - Rinse with cold water and dry.



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High-Temperature Exhaust Dyeing Process for Polyester.

Toxicological Profile

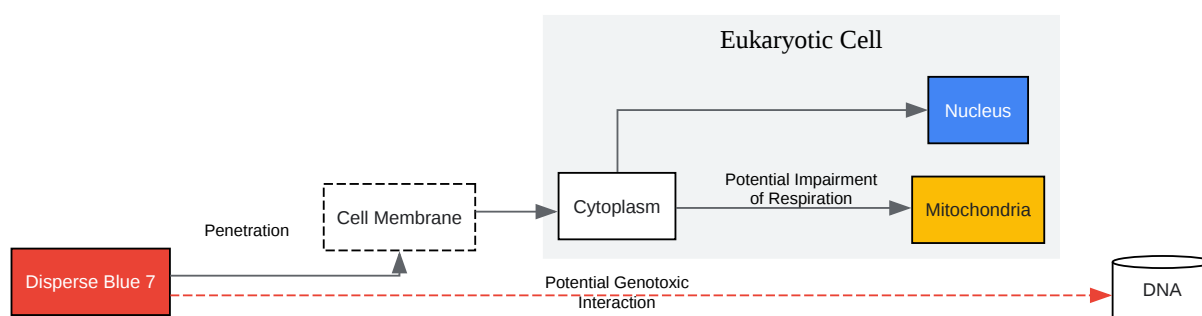
The toxicological data for **Disperse Blue 7** is incomplete, with several endpoints lacking comprehensive studies.

Table 3: Summary of Toxicological Data for **Disperse Blue 7**

Toxicological Endpoint	Result	Source(s)
Acute Oral Toxicity	LD ₅₀ (rat): 700 mg/kg. Moderately toxic by intraperitoneal route.	[3][13]
Skin Corrosion/Irritation	Causes skin irritation.	[3]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[3]
Respiratory or Skin Sensitization	A mouse lymph node assay for sensitization potential was negative. However, it is considered a frequent cause of clothing dermatitis, and patch tests in some patients have been positive.	[7][14]
Germ Cell Mutagenicity	Genotoxic in bacterial assays with metabolic activation (Ames test positive in Salmonella strains TA1537, TA1538, and TA98). Mutagenic activity was also observed in L5178Y mouse lymphoma cells.	[14]
Carcinogenicity	No data available.	[15]
Reproductive Toxicity	No data available.	[15]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[3]

Cellular and Signaling Pathways

Specific studies detailing the interaction of **Disperse Blue 7** with cellular signaling pathways are limited. However, research on other disperse dyes suggests that they can impact cell viability and mitochondrial function.[16] Given its genotoxic potential, **Disperse Blue 7** may interact with DNA and related cellular repair pathways. The lipophilic nature and molecular weight of similar small molecule dyes allow them to potentially cross cell membranes and interact with intracellular components.



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*Potential Cellular Interaction of **Disperse Blue 7**.*

Conclusion

Disperse Blue 7 is a commercially important anthraquinone dye with well-established applications in the textile industry. Its synthesis and dyeing processes are well-defined, though opportunities for process optimization and the use of more environmentally benign reagents exist. The available toxicological data indicates a need for further investigation, particularly concerning its long-term effects and a conclusive assessment of its sensitization potential in humans. For researchers and professionals, a thorough understanding of its chemical properties and potential biological interactions is essential for its safe handling, application, and the development of safer alternatives.

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